

2-Acetylpyridine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Acetylpyridine

Cat. No.: B122185

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Acetylpyridine** (CAS No. 1122-62-9), a compound used as a chemical intermediate in pharmaceutical and agricultural manufacturing, as a flavoring agent, and as an analytical reagent.^[1] Adherence to these guidelines is critical to ensure the safety of laboratory and manufacturing personnel.

Chemical Identification and Physical Properties

2-Acetylpyridine, also known as methyl 2-pyridyl ketone or 1-(2-pyridinyl)ethanone, is a colorless to pale yellow or brown liquid.^{[1][2][3][4][5]} It is characterized by a heavy, oily, popcorn-like, or roasted odor.^{[2][3][4][5]}

Table 1: Physical and Chemical Properties of **2-Acetylpyridine**

Property	Value	Source(s)
Chemical Formula	C ₇ H ₇ NO	[2][4]
Molar Mass	121.14 g/mol	[3][6]
Appearance	Clear, colorless to yellow/brown liquid	[1][2][3][4]
Boiling Point	188-193 °C	[2][3][7][8]
Melting Point	8-10 °C	[3][9]
Flash Point	73-76 °C (163.4-164 °F) (Closed Cup)	[2][3][9][10][11]
Density	1.08 g/mL at 25 °C	[3][11][12]
Vapor Pressure	0.481 mmHg at 25 °C	[1][3]
Water Solubility	Soluble (18.2 g/100g at 25°C; 170-200 g/L at 20°C)	[3][10]
Refractive Index	n ₂₀ /D 1.518-1.524	[3][5][11]

Hazard Identification and Classification

2-Acetylpyridine is classified as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][4][6]

Table 2: GHS Hazard and Precautionary Statements

Code	Statement	Classification
H227	Combustible liquid.	Hazard Statement
H315	Causes skin irritation.	Hazard Statement
H319	Causes serious eye irritation.	Hazard Statement
H335	May cause respiratory irritation.	Hazard Statement
P210	Keep away from heat, sparks, open flames and hot surfaces. No smoking.	Precautionary Statement
P261	Avoid breathing vapor/spray.	Precautionary Statement
P264	Wash contaminated skin thoroughly after handling.	Precautionary Statement
P271	Use only outdoors or in a well-ventilated area.	Precautionary Statement
P280	Wear protective gloves/protective clothing/eye protection/face protection.	Precautionary Statement
P302+P352	IF ON SKIN: Wash with plenty of water.	Precautionary Statement
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	Precautionary Statement
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Precautionary Statement
P312	Call a POISON CENTER/doctor if you feel unwell.	Precautionary Statement

P403+P235	Store in a well-ventilated place. Keep cool.	Precautionary Statement
P501	Dispose of contents/container in accordance with national regulations.	Precautionary Statement

Toxicological Information

The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.^{[1][10]} To the best of current knowledge, the chronic health effects have not been fully investigated.^[1]

Table 3: Acute Toxicity Data

Route	Species	Value	Source(s)
Oral	Rat	LD50: 2280 mg/kg	^[1]

- Germ Cell Mutagenicity: Results are negative in the Ames Salmonella typhimurium assay.^[1] A weak positive response was noted in the mouse lymphoma assay at the highest tested dose with activation.^[1]
- Carcinogenicity: No epidemiological studies or 2-year animal carcinogenicity studies were identified in the available literature.^{[1][13]} It is not identified as a carcinogen by IARC.^{[6][7]}

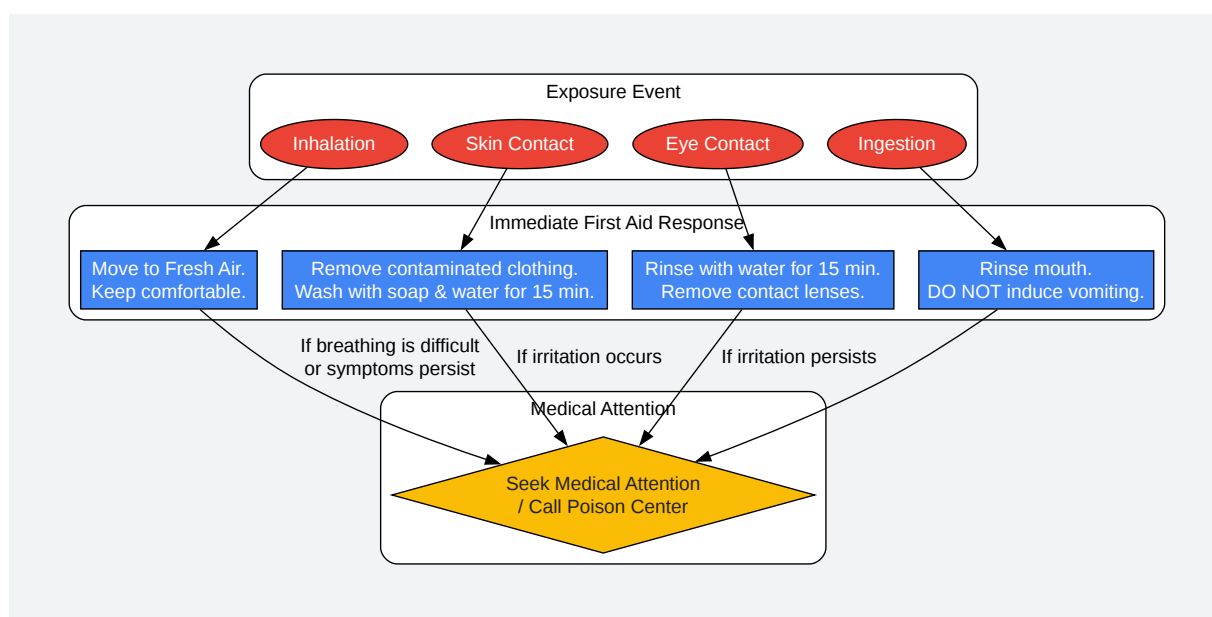
First Aid Measures

Prompt and appropriate first aid is essential in the event of exposure. Always show the Safety Data Sheet (SDS) to medical personnel.^{[2][6][7][14]}

General Advice: Get medical attention immediately if symptoms occur or if you feel unwell.^{[1][2]}

- Inhalation: Remove the affected person to fresh air and keep them warm and at rest in a position comfortable for breathing.^{[1][2]} If breathing is difficult, trained personnel may administer oxygen.^[9] If the person is not breathing, provide artificial respiration.^{[6][7][14]}

- Skin Contact: Immediately take off all contaminated clothing.[1] Wash the skin with plenty of soap and water for at least 15 minutes.[1][6][7][10] If skin irritation occurs, get medical advice.[1][2]
- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes.[1][2][6][7] Remove contact lenses if present and easy to do.[1][2] Continue rinsing. If eye irritation persists, seek medical attention.[1][2]
- Ingestion: Rinse mouth with water.[6][7][14] Do NOT induce vomiting.[6][7][10][14] Never give anything by mouth to an unconscious person.[6][7][14] Call a poison center or doctor if you feel unwell.[1]



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Caption: First Aid Response Workflow for **2-Acetylpyridine** Exposure.

Fire Fighting and Accidental Release Measures

Fire Fighting Protocol

2-Acetylpyridine is a combustible liquid.[2] Vapors are heavier than air and may travel to a source of ignition and flash back.[1] Containers may explode when heated.[2][10]

Table 4: Fire Extinguishing Media

Suitable Media	Unsuitable Media
Alcohol-resistant foam	Water jet (may spread fire)
Carbon dioxide (CO ₂)	
Dry chemical powder	
Water spray or fog (for cooling)	

Firefighter Protection:

- Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[6][7][10][15]
- Wear standard firefighter's protective clothing.[2]
- Use water spray to cool fire-exposed containers.[6][10][14]

Accidental Release and Spill Cleanup Protocol

Personal Precautions:

- Evacuate personnel to safe areas.[6][7]
- Remove all sources of ignition.[6][7][14][15]

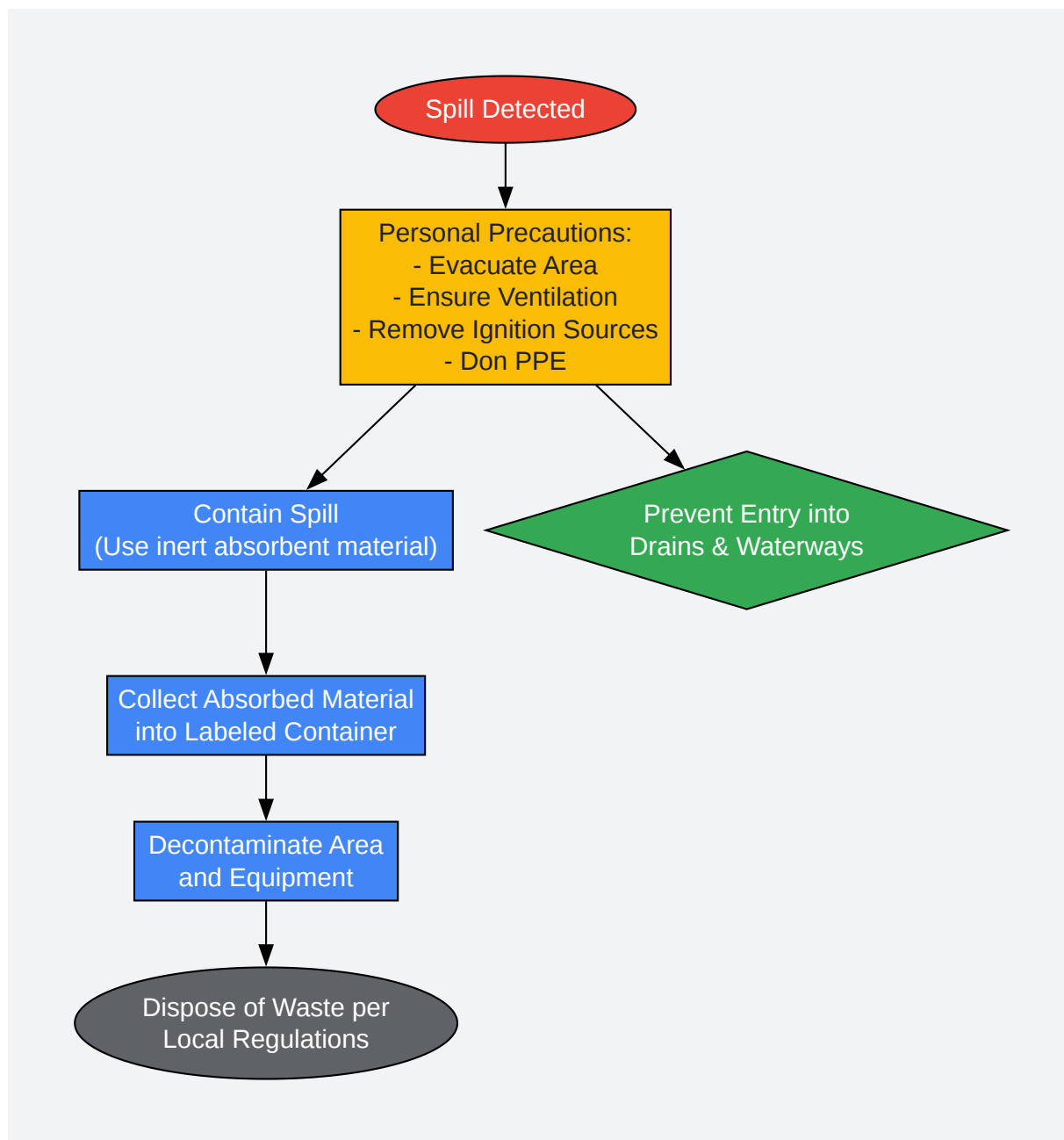
- Ensure adequate ventilation.[6][7][14]
- Do not touch or walk through spilled material.[2]
- Avoid breathing vapors or mist.[1][2][6][7]
- Wear appropriate personal protective equipment (PPE) as described in Section 6.[2][6][7]

Environmental Precautions:

- Prevent product from entering drains, sewers, or waterways.[1][6][7][14]
- Inform relevant authorities if environmental pollution occurs.[1][2]

Cleanup Methodology:

- Containment: Approach the spill from upwind.[2] Contain the spillage with sand, earth, or other non-combustible absorbent material.[1]
- Collection: Collect the absorbed material using an electrically protected vacuum cleaner or by wet-brushing and place it into a suitable, labeled container for disposal.[6][7]
- Decontamination: Flush the contaminated area with plenty of water.[2] Clean all tools and equipment used in the cleanup.[1]



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Caption: General Workflow for Accidental Spill Response.

Handling, Storage, and Personal Protection

Safe Handling Procedures

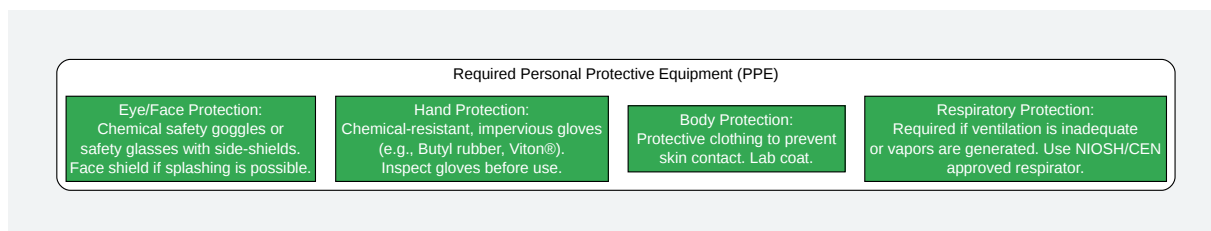
- Use only in a well-ventilated area.[1][2][4]
- Keep away from heat, sparks, and open flames.[2][6][7] Take measures to prevent the buildup of electrostatic charge.[6][7]
- Avoid contact with skin and eyes.[6][7]
- Avoid inhalation of vapor or mist.[6][7]
- Wear appropriate PPE.[1][2]
- Wash hands and face thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1][9]

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[1][2][6][7]
- Keep the container tightly closed.[1][2][6][7]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6][7]
- Store locked up.[1][2]
- Store away from incompatible materials, such as strong oxidizing agents.[1][2]

Personal Protective Equipment (PPE)

Appropriate engineering controls, such as adequate ventilation and local exhaust, should be used to control airborne levels.[2][4]



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Caption: Recommended PPE for Handling **2-Acetylpyridine**.

Detailed PPE Specifications:

- Eye/Face Protection: Wear chemical safety goggles or glasses conforming to EN166 (EU) or NIOSH (US) standards.[6][10] A face shield may be appropriate in some situations.[1][9]
- Skin and Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1][10] Gloves must be inspected prior to use.[6][14] Use proper glove removal technique to avoid skin contact.[6] Wear protective clothing and boots to prevent contact.[1][10]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations to a safe level, a NIOSH or CEN-approved respirator is required.[1][6][10] Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[6]

Disposal Considerations

Disposal of **2-Acetylpyridine** and its containers must be done in accordance with local, regional, and national regulations.[1][2] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[7][14] It is recommended to contact a licensed professional waste disposal service.[7][14] Do not allow the product to be released into the environment.[6][7]

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- To cite this document: BenchChem. [2-Acetylpyridine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122185#2-acetylpyridine-safety-and-handling-guidelines]

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